

Application Note: Preparation of Pyridazine-Based Non-Canonical Amino Acids[2]

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Compound of Interest

Compound Name: *Methyl6-phenylpyridazine-3-carboxylate*

Cat. No.: *B13908638*

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Abstract

Pyridazine-based ncAAs are emerging as critical tools in drug discovery and chemical biology. [1] Unlike their pyridine or phenyl counterparts, the pyridazine ring (1,2-diazine) offers a unique dipole moment (

D), reduced lipophilicity (cLogP ~ -0.6), and two nitrogen atoms capable of acting as hydrogen bond acceptors. These properties make pyridazylalanines excellent scaffolds for optimizing pharmacokinetic profiles (solubility, metabolic stability) and for use as "clickable" handles in Inverse Electron Demand Diels-Alder (IEDDA) ligations. This guide outlines three strategic protocols for their synthesis: De Novo Ring Construction (IEDDA), Metal-Catalyzed Cross-Coupling (Negishi), and Classical Condensation.

Part 1: Strategic Synthesis Pathways

The IEDDA Cycloaddition Route (Bioorthogonal & Modular)

This is the most versatile modern approach.[1] It involves the reaction of a 1,2,4,5-tetrazine with an electron-rich or strained dienophile (alkyne/alkene) attached to an amino acid

backbone.[\[2\]](#)

- Mechanism: [4+2] Cycloaddition followed by retro-Diels-Alder () and oxidation.
- Advantage: High functional group tolerance; allows late-stage installation of the pyridazine core.

The Negishi Cross-Coupling Route (Chiral Pool)

Utilizes palladium-catalyzed coupling between a halopyridazine and an organozinc reagent derived from serine or iodoalanine.

- Mechanism:
-catalyzed
bond formation.
- Advantage: Preserves stereochemistry of the starting amino acid (e.g., Boc-iodo-L-alanine), yielding enantiopure products directly.

Classical Condensation (Paal-Knorr Type)

Condensation of 1,4-dicarbonyl equivalents with hydrazine.

- Advantage: Cost-effective for simple, achiral pyridazine cores.

Part 2: Detailed Experimental Protocols

Protocol A: Synthesis via IEDDA Cycloaddition

Target: 3-(Pyridazin-3-yl)-L-alanine derivatives. Precursor:

-Boc-L-propargylglycine (alkyne dienophile) and 3,6-substituted-1,2,4,5-tetrazine.

Reagents & Equipment[\[1\]](#)[\[3\]](#)

- Dienophile:

-Boc-L-propargylglycine methyl ester.

- Diene: 3,6-Di(2-pyridyl)-1,2,4,5-tetrazine (or similar substituted tetrazine).
- Solvent: 1,4-Dioxane (anhydrous).
- Equipment: Microwave reactor (optional) or reflux condenser.

Step-by-Step Methodology

- Setup: In a 50 mL round-bottom flask, dissolve

-Boc-L-propargylglycine methyl ester (1.0 equiv, 2.0 mmol) in 1,4-dioxane (10 mL).

- Addition: Add the substituted 1,2,4,5-tetrazine (1.05 equiv) in one portion. The solution will turn a deep red/magenta color characteristic of tetrazines.
- Reaction:
 - Thermal Method: Heat to reflux () for 2–4 hours. Monitor the disappearance of the red color (tetrazine consumption) and evolution of nitrogen gas.^[1]
 - Microwave Method: Heat at for 20 minutes (high pressure vial).
- Workup: Cool the mixture to room temperature. Concentrate the solvent in vacuo.
- Purification: The crude residue typically contains the 1,4-dihydropyridazine intermediate if an alkene was used, but alkynes often yield the aromatic pyridazine directly. If oxidation is incomplete, treat the residue with DDQ (1.1 equiv) in Toluene for 1 hour.^[1]
- Isolation: Purify via flash column chromatography (Silica gel, Hexanes:EtOAc gradient 80:20 50:50).
- QC: Verify by

-NMR (aromatic pyridazine protons:

7.5–9.5 ppm).

Protocol B: Enantioselective Negishi Cross-Coupling

Target: Enantiopure

-Boc-3-(3-chloropyridazin-6-yl)-L-alanine methyl ester. Mechanism: Palladium-catalyzed coupling of organozinc iodide.[\[1\]](#)

Reagents & Equipment[\[1\]](#)[\[3\]](#)

- Electrophile: 3,6-Dichloropyridazine.
- Nucleophile Precursor:
 - Boc-3-iodo-L-alanine methyl ester.
- Zinc Activation: Zinc dust (
 micron), Trimethylsilyl chloride (TMSCl), 1,2-Dibromoethane.
- Catalyst:
 - (
), S-Phos (
).
- Solvent: DMF (anhydrous).[\[1\]](#)

Step-by-Step Methodology

- Zinc Activation (Critical Step):
 - Flame-dry a Schlenk flask under Argon. Add Zinc dust (3.0 equiv).[\[1\]](#)
 - Add DMF (2 mL/mmol).[\[1\]](#) Add 1,2-dibromoethane (
). Heat to

for 5 min.

- Cool to RT. Add TMSCl (

). Stir for 30 min.

- Organozinc Formation:

- Add

-Boc-3-iodo-L-alanine methyl ester (1.0 equiv) dissolved in DMF dropwise to the activated zinc.

- Stir at RT for 30–60 min. TLC Check: Aliquot quenched with iodine should show disappearance of starting iodide.[\[1\]](#)

- Coupling:

- In a separate flask, dissolve 3,6-dichloropyridazine (1.2 equiv),

, and S-Phos in DMF.

- Transfer the organozinc solution (supernatant) via cannula to the catalyst/electrophile mixture.[\[1\]](#)

- Reaction: Heat to

for 12 hours under Argon.

- Quench: Cool to

, dilute with EtOAc, and quench with saturated

.

- Purification: Extract with EtOAc (

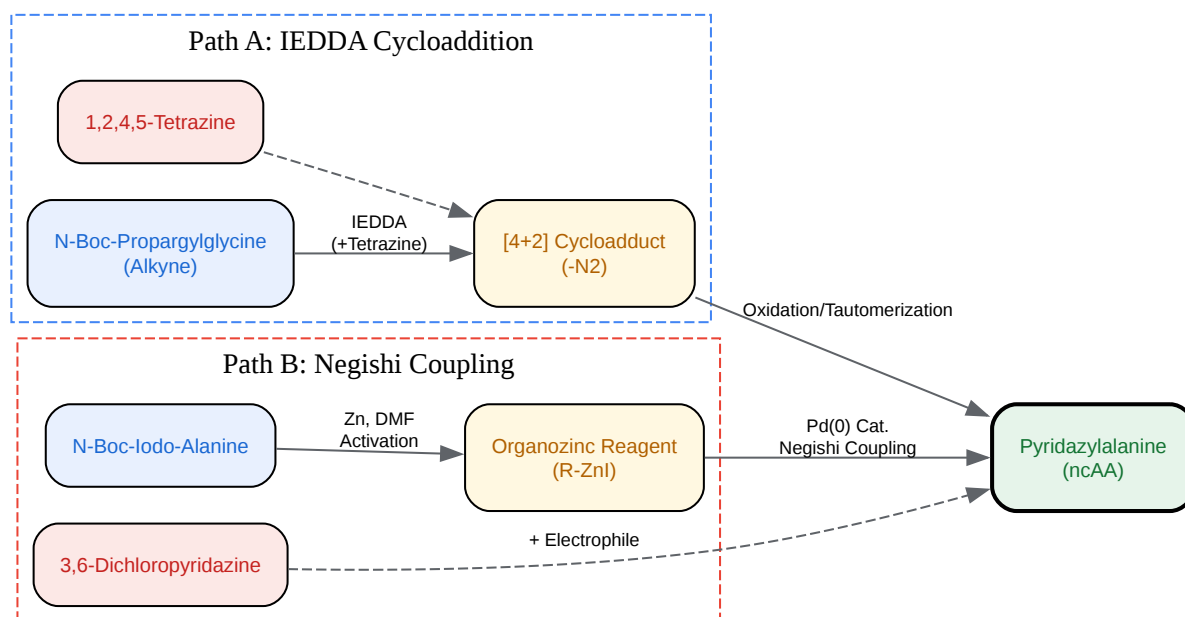
). Wash organics with water and brine (to remove DMF).[\[1\]](#) Dry over

. Flash chromatography (DCM:MeOH 98:2).[\[1\]](#)

Part 3: Visualization & Data[1]

Reaction Pathway Diagram

The following diagram illustrates the two primary pathways described above: the IEDDA route (Path A) and the Negishi route (Path B).



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Caption: Comparison of IEDDA (Path A) and Negishi Cross-Coupling (Path B) routes for pyridazylalanine synthesis.

Comparison of Methods

Feature	IEDDA Route (Protocol A)	Negishi Coupling (Protocol B)
Precursor Availability	High (Propargylglycine is commercial)	Moderate (Requires Iodo-Ala synthesis)
Stereochemistry	Determined by starting alkyne	Preserved from starting material
Reaction Conditions	Thermal/Microwave (Metal-free)	Pd-Catalysis (Sensitive to moisture)
Atom Economy	Low (Loss of from tetrazine)	High
Primary Risk	Tetrazine stability/explosivity	Zinc reagent preparation failure

Part 4: Quality Control & Troubleshooting

Characterization Checklist

- -NMR: Look for the distinct pyridazine doublets. For 3-substituted pyridazines, protons at C4/C5 typically appear around 7.5–7.8 ppm, while C6 (if unsubstituted) appears downfield near 9.0 ppm.
- HRMS: Pyridazines ionize well in ESI+. Expect peaks.
- Chiral HPLC: Essential for Protocol B to verify no racemization occurred during zinc insertion.^[1] Use a Chiralpak AD-H column (Hexane:IPA mobile phase).

Troubleshooting Guide

- Issue: Low yield in Negishi coupling.
 - Cause: Incomplete zinc insertion due to moisture.^[1]

- Fix: Ensure TMSCl activation is visible (fuming/bubbling). Use fresh Zinc dust.[1]
- Issue: Incomplete oxidation in IEDDA.
 - Cause: Formation of dihydropyridazine.
 - Fix: Add an oxidant like DDQ or expose to air in DCM with catalytic silica gel to drive aromatization.

References

- Inverse electron demand Diels–Alder reaction of tetrazines and functionalized alkynes. Source: National Academy of Sciences of Ukraine.[1] Context: Describes the preparative synthesis of pyridazinyl-alanines via IEDDA.
- Preparation of enantiomerically pure pyridyl amino acids from serine. Source: PubMed / National Institutes of Health.[1] Context: Establishes the Negishi cross-coupling protocol for heterocyclic amino acids using serine-derived organozinc reagents.
- Inverse-Electron-Demand Diels-Alder Reactions for the Synthesis of Pyridazines on DNA. Source: PubMed / National Institutes of Health.[1] Context: Validates the compatibility of IEDDA chemistry with biological substrates and DNA-encoded libraries.
- Synthesis of Pyridazines Functionalized with Amino Acid Side Chains. Source: ChemInform / ResearchGate.[1][2] Context: Details the use of 1,2,4,5-tetrazine-3,6-dicarboxylate for synthesizing pyridazine scaffolds.
- Bridging the pyridine-pyridazine synthesis gap by skeletal editing. Source: University of Chicago.[1] Context: Discusses the "synthesis gap" and contrasts classical condensation methods with modern skeletal editing and IEDDA approaches.

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